

Application of CRT0066854 Hydrochloride in Xenograft Models: Application Notes and Protocols

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Compound of Interest

Compound Name: CRT0066854 hydrochloride

Cat. No.: B2629404

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Introduction

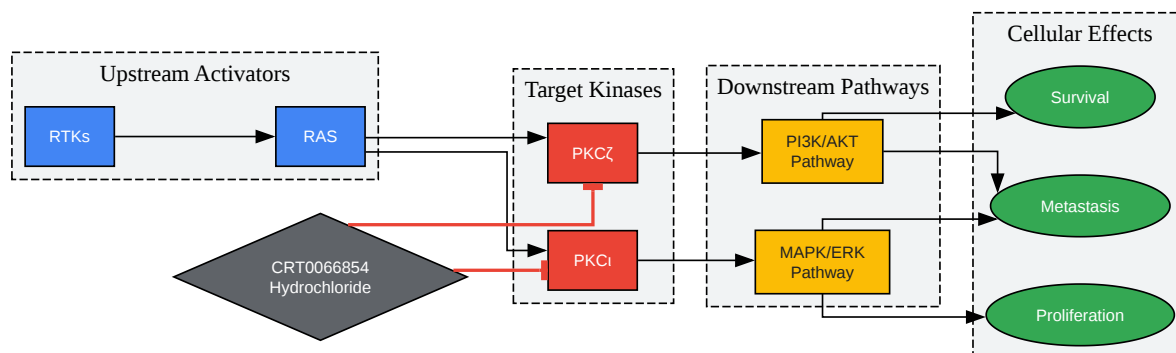
CRT0066854 hydrochloride is a potent and selective small molecule inhibitor of atypical Protein Kinase C (aPKC) isoforms, specifically targeting PKC ι (Protein Kinase C iota) and PKC ζ (Protein Kinase C zeta) with IC₅₀ values of 132 nM and 639 nM, respectively.[1][2] Atypical PKCs are crucial signaling molecules implicated in the regulation of cell polarity, proliferation, and survival. Their dysregulation is frequently observed in various cancers, including pancreatic cancer, making them attractive therapeutic targets. This document provides detailed application notes and protocols for the utilization of **CRT0066854 hydrochloride** in xenograft models, based on its known mechanism of action and data from studies on aPKC inhibition in cancer.

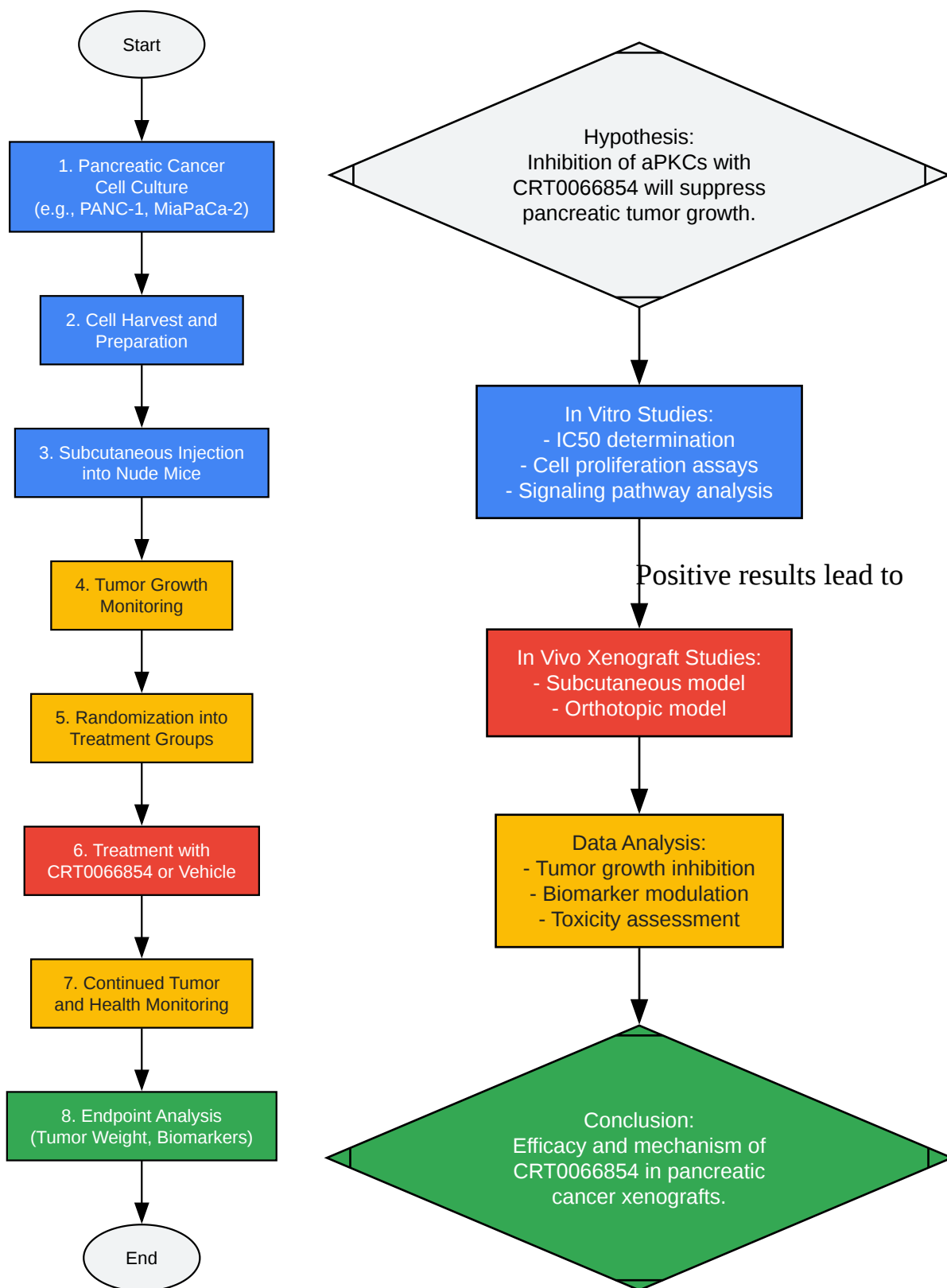
Mechanism of Action

CRT0066854 acts as an ATP-competitive inhibitor, displacing a critical Asn-Phe-Asp (NFD) motif within the adenosine-binding pocket of aPKCs. This interference with ATP binding effectively blocks the kinase activity of PKC ι and PKC ζ , thereby inhibiting downstream signaling pathways that contribute to oncogenesis. In vitro studies have demonstrated that CRT0066854 can restore normal cell polarity in dysplastic spheroids and reduce colony formation in cancer cell lines.

Signaling Pathway

The inhibition of PKC α and PKC ζ by **CRT0066854 hydrochloride** is expected to impact key oncogenic signaling pathways. Atypical PKCs are known to be downstream effectors of receptor tyrosine kinases (RTKs) and RAS signaling. They play a significant role in activating pathways such as the MAPK/ERK and PI3K/AKT pathways, which are central to cell growth, proliferation, and survival. By inhibiting aPKCs, CRT0066854 can disrupt these critical cancer-promoting cascades.





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References

- 1. Atypical Protein Kinase C α as a human oncogene and therapeutic target - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Activators and Inhibitors of Protein Kinase C (PKC): Their Applications in Clinical Trials - PMC [pmc.ncbi.nlm.nih.gov]
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